

An In-depth Technical Guide to the Chemical Structure of Dicetyl Phosphate

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Compound of Interest

Compound Name: *Dicetyl Phosphate*

Cat. No.: *B1193897*

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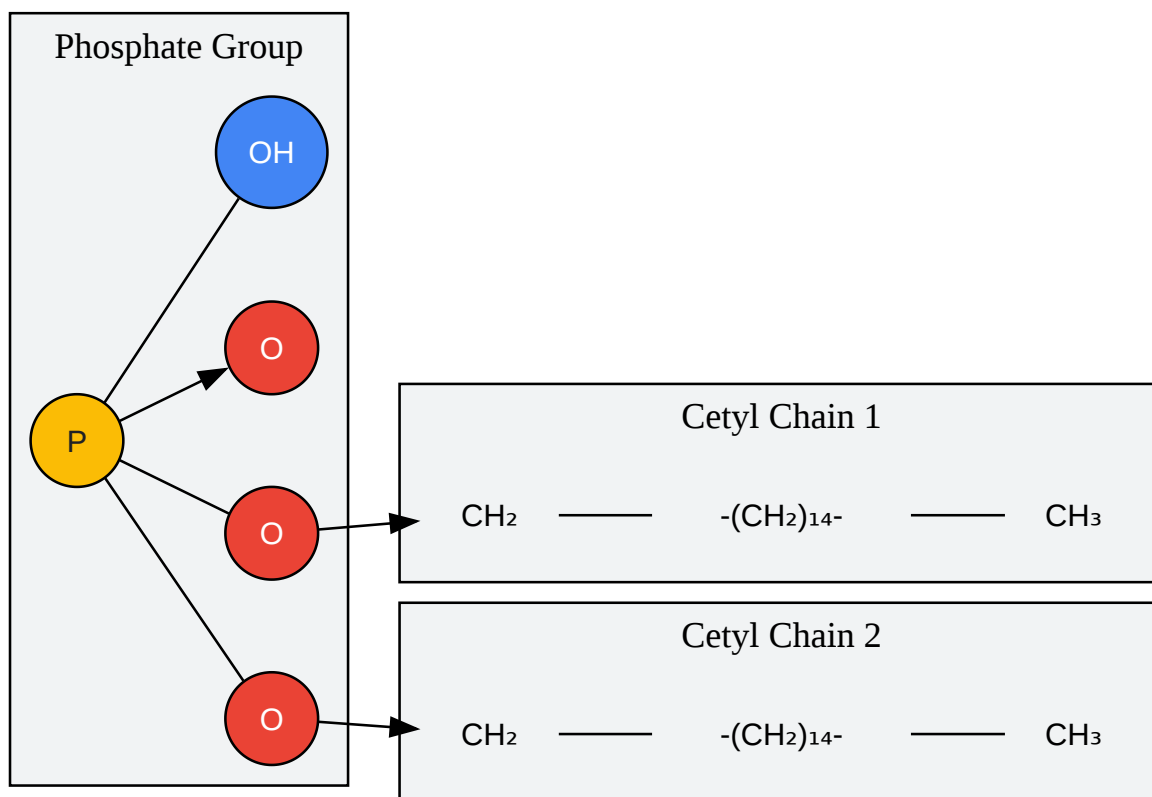
Dicetyl phosphate, a prominent organophosphate, holds significant importance across various scientific and industrial domains, including cosmetics, pharmaceuticals, and material science. This guide provides a detailed exploration of its chemical structure, physicochemical properties, and synthesis, tailored for researchers, scientists, and professionals in drug development.

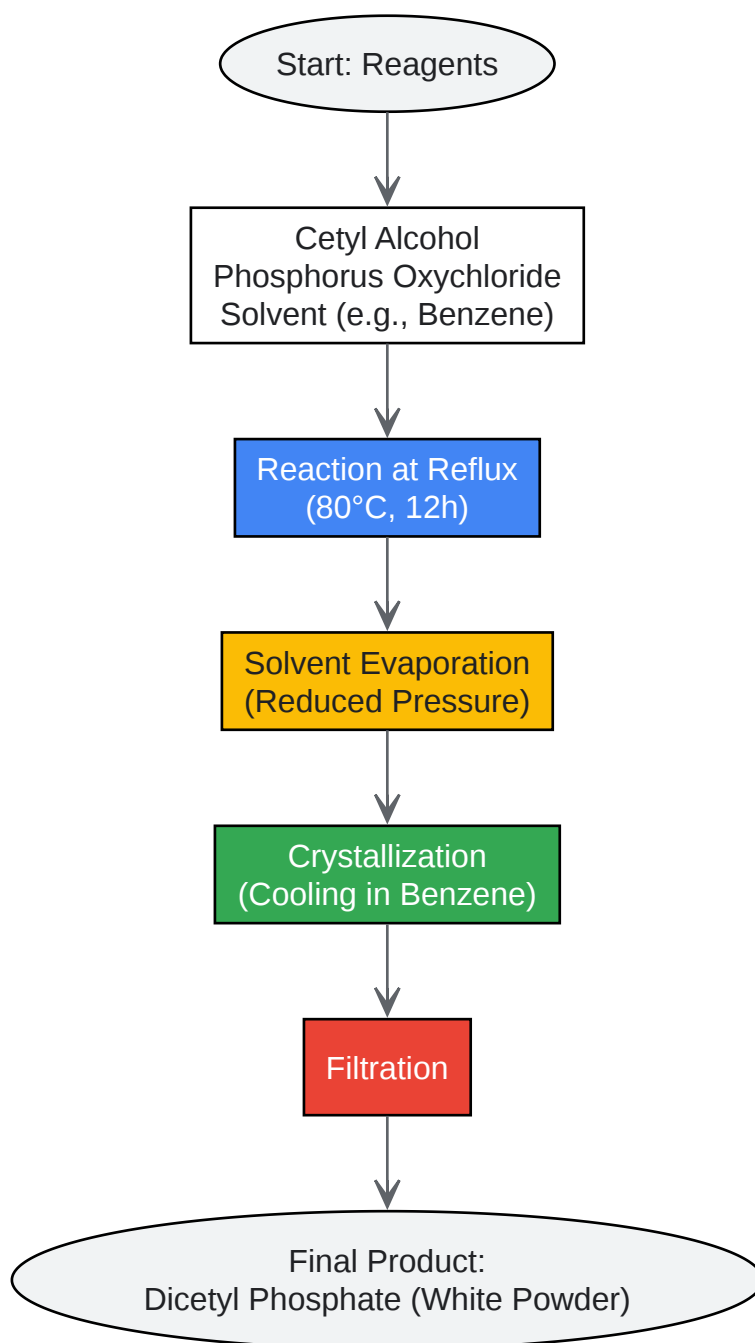
Core Chemical Structure

Dicetyl phosphate, also known by its IUPAC name dihexadecyl hydrogen phosphate, is the diester of phosphoric acid and cetyl alcohol.[1] Its structure is characterized by a central phosphate group to which two long, saturated hydrocarbon chains, specifically cetyl (or hexadecyl) chains, are attached via ester linkages.[2] This amphiphilic nature, with a polar phosphate head and two nonpolar alkyl tails, underpins its utility as an emulsifier and surfactant.[2]

The molecular formula for **dicetyl phosphate** is $C_{32}H_{67}O_4P$. [2] The presence of the hydroxyl group on the phosphate moiety allows it to act as a weak acid.

Below is a two-dimensional representation of the **dicetyl phosphate** chemical structure.





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References

- 1. lesielle.com [lesielle.com]
- 2. CAS 2197-63-9: Dicetyl phosphate | CymitQuimica [cymitquimica.com]
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